Technical Guide: Solubility Profiling and Handling of Rhodanine-3-acetic Acid

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Compound of Interest	
Compound Name:	*3-Thiazolidineacetic acid, 2,4-dithioxo-*
CAS No.:	*60708-79-4*
Cat. No.:	*B13954691*

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Executive Summary

Rhodanine-3-acetic acid (RAA; CAS: 5718-83-2) is a privileged scaffold in medicinal chemistry, serving as a core intermediate for aldose reductase inhibitors (e.g., Epalrestat) and antimicrobial agents.[1][2] Its utility, however, is frequently bottlenecked by its specific solubility profile—it is an amphiphilic weak acid that exhibits drastic solubility changes in response to solvent polarity and pH.

This guide provides a validated technical framework for the solubilization, purification, and handling of RAA. It moves beyond simple solubility tables to explain the physicochemical causality of solvent interactions, ensuring reproducible experimental outcomes in drug discovery and organic synthesis workflows.

Part 1: Physicochemical Profile & Solubility Mechanism

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To master the handling of RAA, one must understand the competition between its polar and non-polar structural elements.

Structural Determinants of Solubility

RAA contains two distinct functional domains that dictate its behavior:

- The Rhodanine Core (Lipophilic/Polarizable): The 4-oxo-2-thioxo-1,3-thiazolidine ring is aromatic-like and polarizable due to the sulfur atoms. It drives solubility in dipolar aprotic solvents (DMSO, DMF) but limits solubility in pure water.
- The N-Acetic Acid Tail (Hydrophilic/Ionizable): The carboxylic acid group (pKa 3.75) acts as a solubility switch.
  - Protonated State (pH < 3.7): The molecule is neutral and aggregates due to -stacking of the rings, leading to precipitation in aqueous media.
  - Deprotonated State (pH > 5.0): Ionization to the carboxylate anion ( ) disrupts aggregation and drastically increases aqueous solubility via ion-dipole interactions.

Key Physicochemical Parameters

Parameter	Value	Implication for Solubility
Molecular Weight	191.23 g/mol	Low MW facilitates dissolution in polar solvents.
pKa (Acid)	3.75 ± 0.10	Soluble in buffers pH > 5; precipitates in 0.1M HCl.
LogP (Octanol/Water)	~0.2 - 0.6 (Predicted)	Moderately lipophilic; requires organic co-solvents for bioassays.
Melting Point	145–148 °C	High crystal lattice energy; requires heat for dissolution in alcohols.

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Part 2: Solvent Compatibility Matrix

The following matrix categorizes solvents based on their interaction mechanism with RAA. Data is synthesized from standard synthetic protocols and solubility screens.

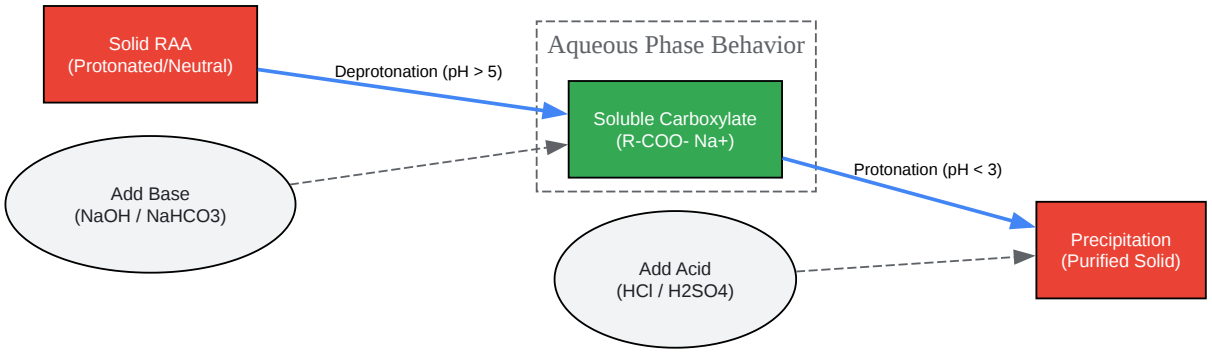
Table 1: Solubility Performance by Solvent Class

Solvent Class	Representative Solvents	Solubility Rating	Primary Interaction Mechanism	Application
Dipolar Aprotic	DMSO, DMF	Excellent (> 200 mM)	Dipole-dipole interactions disrupt ring stacking.	Stock Solutions for bioassays; Chemical synthesis.[3]
Protic Polar	Methanol, Ethanol	Good (~25 mg/mL in MeOH)	Hydrogen bonding with carboxyl/carbonyl groups.	Recrystallization; TLC spotting.
Acidic Organic	Glacial Acetic Acid	High (at boiling)	"Like dissolves like"; disrupts H-bond dimers.	Purification (Recrystallization standard).[4]
Aqueous (Acidic)	0.1 M HCl, Water (pH < 3)	Insoluble	Hydrophobic effect dominates; molecule is neutral.	Precipitation/Isolation.[5][6]
Aqueous (Basic)	0.1 M NaOH, $NaHCO_3$	High	Salt formation ($R\text{-}COO^-\ Na^+$).	Extraction; pH-switch purification.
Non-Polar	Hexane, Diethyl Ether	Insoluble	Lack of polarity to overcome lattice energy.	Anti-solvent precipitation; Washing.[6]

Part 3: Solubility Visualization & Logic

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The following diagram illustrates the critical "pH-Switch" mechanism used to purify RAA from aqueous reaction mixtures.



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Caption: The reversible pH-dependent solubility switch of Rhodanine-3-acetic acid allows for efficient purification from aqueous media.

Part 4: Practical Protocols

These protocols are designed to be self-validating. If the expected physical change (dissolution/precipitation) does not occur, check the troubleshooting notes immediately.

Protocol A: Preparation of 100 mM Stock Solution (Bioassays)

Context: For use in high-throughput screening or cellular assays. DMSO is the gold standard due to its miscibility with aqueous culture media.

- Calculate: For 10 mL of 100 mM stock, weigh 191.2 mg of RAA.
- Weigh: Transfer RAA into a pre-weighed, sterile amber glass vial (RAA is light sensitive over long periods).
- Dissolve: Add 10 mL of anhydrous DMSO (Dimethyl Sulfoxide).

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- Note: Do not use "wet" DMSO; water content >0.1% can cause micro-precipitation upon freezing.

- Vortex: Vortex vigorously for 30 seconds. The solution should be clear and yellow.[7]
- Validation: Visually inspect for turbidity. If turbid, sonicate at 40°C for 5 minutes.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid repeated freeze-thaw cycles. Store at -20°C.

Protocol B: Purification via Recrystallization (Glacial Acetic Acid)

Context: This is the preferred method for obtaining high-purity crystals (mp 145-148°C) after synthesis.

- Saturation: Place crude RAA in a round-bottom flask. Add the minimum amount of Glacial Acetic Acid required to cover the solid.
- Heating: Heat the mixture to boiling (approx. 118°C) with stirring.
  - Critical Step: Add additional acetic acid dropwise only until the solid completely dissolves. Do not add excess solvent.
- Filtration (Hot): If insoluble particles (dust/impurities) remain, filter rapidly through a pre-warmed glass frit or fluted filter paper.
- Nucleation: Allow the filtrate to cool slowly to room temperature undisturbed.
  - Mechanism:[2] Slow cooling promotes the growth of pure crystal lattices, excluding impurities.
- Collection: Filter the resulting crystals.
- Washing: Wash the crystals with a small volume of cold 50% Ethanol/Water (RAA is sparingly soluble in this mixture when cold) to remove acetic acid residues.
- Drying: Dry in a vacuum oven at 50°C for 4 hours.

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Protocol C: The "pH-Switch" Purification (Aqueous)

Context: Used to separate RAA from non-acidic impurities (e.g., unreacted rhodanine core or neutral side products).

- Dissolution: Suspend crude solid in water. Add 1M NaOH dropwise until pH 8-9. The solid should dissolve completely to form a yellow solution.
- Filtration: Filter the solution to remove any non-acidic insoluble impurities.
- Precipitation: While stirring, add 1M HCl dropwise to the filtrate.
  - Observation: As pH drops below 4, a heavy precipitate will form. Continue until pH 2.[8]
- Isolation: Filter the precipitate, wash with cold water, and dry.

Part 5: Troubleshooting & Stability

Issue	Probable Cause	Corrective Action
Precipitation in Media	Stock solution concentration too high (>0.5% DMSO final).	Dilute stock to <0.1% DMSO final concentration. Ensure rapid mixing during addition.
Oily Product	Impurities preventing crystallization.	Use the "pH-Switch" (Protocol C) first, then recrystallize (Protocol B).
Hydrolysis	Prolonged storage in aqueous base.	RAA is susceptible to hydrolysis of the thioxo group in strong base over time. Prepare fresh or store as solid.

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